

Essential Safety and Logistical Information for Handling 1,13-Tetradecadiene

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Compound of Interest

Compound Name: 1,13-Tetradecadiene

Cat. No.: B1583877

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For researchers, scientists, and drug development professionals, the safe handling and disposal of **1,13-Tetradecadiene** are paramount. This document provides a comprehensive guide to the necessary personal protective equipment (PPE), operational procedures, and disposal plans to ensure laboratory safety.

Immediate Safety Information: **1,13-Tetradecadiene** is a combustible liquid that can cause skin, eye, and respiratory irritation.^{[1][2][3][4]} It may be fatal if swallowed and enters the airways.^{[5][6]} It is incompatible with oxidizing agents.^[5]

Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety when handling **1,13-Tetradecadiene**, the following PPE is mandatory.

PPE Category	Item	Specification
Hand Protection	Gloves	Impervious gloves, such as nitrile or neoprene, should be worn. [6] [7]
Eye Protection	Goggles/Face Shield	Chemical splash goggles are required. [1] [6] A face shield should be worn over safety glasses when there is a risk of splashing. [6] [7]
Body Protection	Lab Coat/Coveralls	A laboratory coat or chemical-resistant coveralls should be worn to protect the skin. [8]
Respiratory Protection	Respirator	In well-ventilated areas, a respirator may not be necessary. However, if vapors are likely to be generated or ventilation is inadequate, a suitable respirator (e.g., type ABEK (EN14387) respirator filter) should be used.

Hazard Identification and Classification

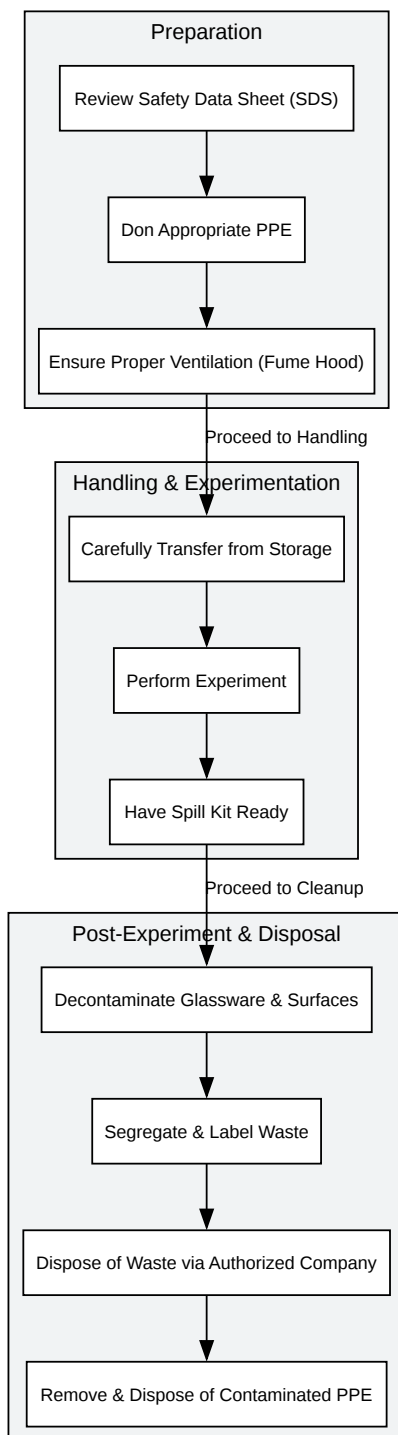
Understanding the specific hazards associated with **1,13-Tetradecadiene** is crucial for safe handling.

Hazard Class	GHS Classification	Signal Word	Hazard Statements
Skin Corrosion/Irritation	Skin Irrit. 2	Warning	H315: Causes skin irritation.[2][3][4]
Serious Eye Damage/Eye Irritation	Eye Irrit. 2	Warning	H319: Causes serious eye irritation.[2][3][4]
Specific Target Organ Toxicity (Single Exposure)	STOT SE 3	Warning	H335: May cause respiratory irritation.[2][3][4]
Aspiration Hazard	Not specified in all sources, but noted as a risk.	Danger	H304: May be fatal if swallowed and enters airways.[6]
Flammability	Combustible liquid	Warning	Flash Point: 103 °C (217.4 °F) - closed cup.[3][9]

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **1,13-Tetradecadiene** is essential to minimize risks. The following workflow outlines the key steps for a safe experimental procedure.

Workflow for Handling 1,13-Tetradecadiene

[Click to download full resolution via product page](#)Workflow for Handling **1,13-Tetradecadiene**

Disposal Plan

Proper disposal of **1,13-Tetradecadiene** and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Collection:

- Chemical Waste: Unused or waste **1,13-Tetradecadiene** should be collected in a designated, properly labeled, and sealed container.
- Contaminated Materials: Any materials that have come into contact with **1,13-Tetradecadiene**, such as gloves, paper towels, and pipette tips, should be considered hazardous waste and collected in a separate, clearly labeled container.

Disposal Procedure:

- Labeling: All waste containers must be clearly labeled with the chemical name ("**1,13-Tetradecadiene**") and the appropriate hazard symbols (e.g., irritant, flammable).
- Storage: Store waste containers in a designated, well-ventilated, and secure area away from incompatible materials, such as oxidizing agents.[5][6]
- Authorized Disposal: The disposal of **1,13-Tetradecadiene** must be carried out through a licensed and authorized waste management company.[6] Always follow local, regional, and national regulations for hazardous waste disposal.[10] Do not dispose of this chemical down the drain or in regular trash.

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